

GDC0575 hydrochloride degradation and proper storage conditions

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Compound of Interest

Compound Name: GDC0575 hydrochloride

Cat. No.: B607622

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GDC0575 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, proper storage, and handling of **GDC0575 hydrochloride** to ensure experimental integrity and reproducibility.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **GDC0575 hydrochloride**?

A1: Solid **GDC0575 hydrochloride** powder should be stored at -20°C for long-term storage, where it can be stable for up to three years.

Q2: How should I store **GDC0575 hydrochloride** once it is dissolved in a solvent?

A2: Stock solutions of **GDC0575 hydrochloride** should be aliquoted to avoid repeated freeze-thaw cycles. For storage, it is recommended to keep these solutions at -80°C, which can maintain stability for up to one year.^[1] Some suppliers suggest that storage at -80°C can be extended to two years.^[2] For shorter periods, storage at -20°C for up to one year is also acceptable.^[2]

Q3: I observed precipitation in my stock solution after thawing. What should I do?

A3: If precipitation occurs upon thawing, you can gently warm the solution and/or sonicate it to aid in redissolving the compound.[2] To prevent this, ensure the stock solution is clear before freezing and consider preparing smaller aliquots to minimize the need for repeated temperature changes.

Q4: For how long is a working solution of **GDC0575 hydrochloride** stable?

A4: It is highly recommended to prepare fresh working solutions for your experiments on the same day they will be used.[2][3] If a clear solution is prepared, it may be stored at 4°C for up to one week, but prolonged storage may lead to a loss of efficacy.[4] If the working solution is a suspension, it must be prepared and used immediately.[4]

Q5: What solvents are recommended for preparing **GDC0575 hydrochloride** solutions?

A5: DMSO is a commonly used solvent for preparing stock solutions of **GDC0575 hydrochloride**, with a solubility of up to 75 mg/mL. For in vivo experiments, stock solutions in DMSO are often diluted with other vehicles such as PEG300, Tween-80, and saline, or with corn oil.[1][2] It is crucial to use fresh, moisture-free DMSO, as absorbed moisture can reduce the solubility of the compound.[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpectedly low or inconsistent experimental results.	Compound degradation due to improper storage.	Review storage conditions. Ensure the solid compound is stored at -20°C and stock solutions at -80°C. Avoid repeated freeze-thaw cycles by preparing aliquots. Prepare fresh working solutions for each experiment.
Precipitate formation in the stock solution upon thawing.	Poor solubility at lower temperatures or solvent evaporation.	Gently warm and sonicate the solution to redissolve the compound. ^[2] Ensure vials are sealed tightly to prevent solvent evaporation. Consider using a different solvent system if precipitation persists.
Difficulty dissolving the compound.	The compound may require assistance to fully dissolve.	Sonication is recommended to accelerate dissolution. ^[4] If a sonicator is unavailable, using a lower solvent concentration or a smaller amount of powder may help. ^[4]
Inconsistent results in animal studies.	Issues with the formulation of the working solution.	For in vivo experiments, ensure the final working solution is homogenous. If it is a suspension, prepare it fresh immediately before each use. ^[4] For solutions, ensure all components are fully dissolved. A solvent-negative control experiment is recommended to rule out any non-specific effects of the vehicle. ^[4]

Quantitative Data Summary

Table 1: Recommended Storage Conditions for **GDC0575 Hydrochloride**

Form	Storage Temperature	Duration of Stability	Citations
Solid Powder	-20°C	3 years	
In Solvent	-80°C	1-2 years	[2]
In Solvent	-20°C	1 year	[2]
In Solvent	-80°C	6 months (dihydrochloride)	[3]
In Solvent	-20°C	1 month (dihydrochloride)	[3]

Table 2: Solubility of **GDC0575 Hydrochloride**

Solvent	Concentration	Notes	Citations
DMSO	≥ 2.5 mg/mL	For in vivo working solution preparation	[2]
DMSO	75 mg/mL (198.27 mM)	Use fresh, moisture-free DMSO	
DMSO	60 mg/mL (144.67 mM)	Sonication is recommended	

Experimental Protocols

Protocol 1: Preparation of **GDC0575 Hydrochloride** Stock Solution (10 mM in DMSO)

- Equilibrate the vial of solid **GDC0575 hydrochloride** to room temperature before opening.
- Weigh the required amount of the compound in a sterile microcentrifuge tube.

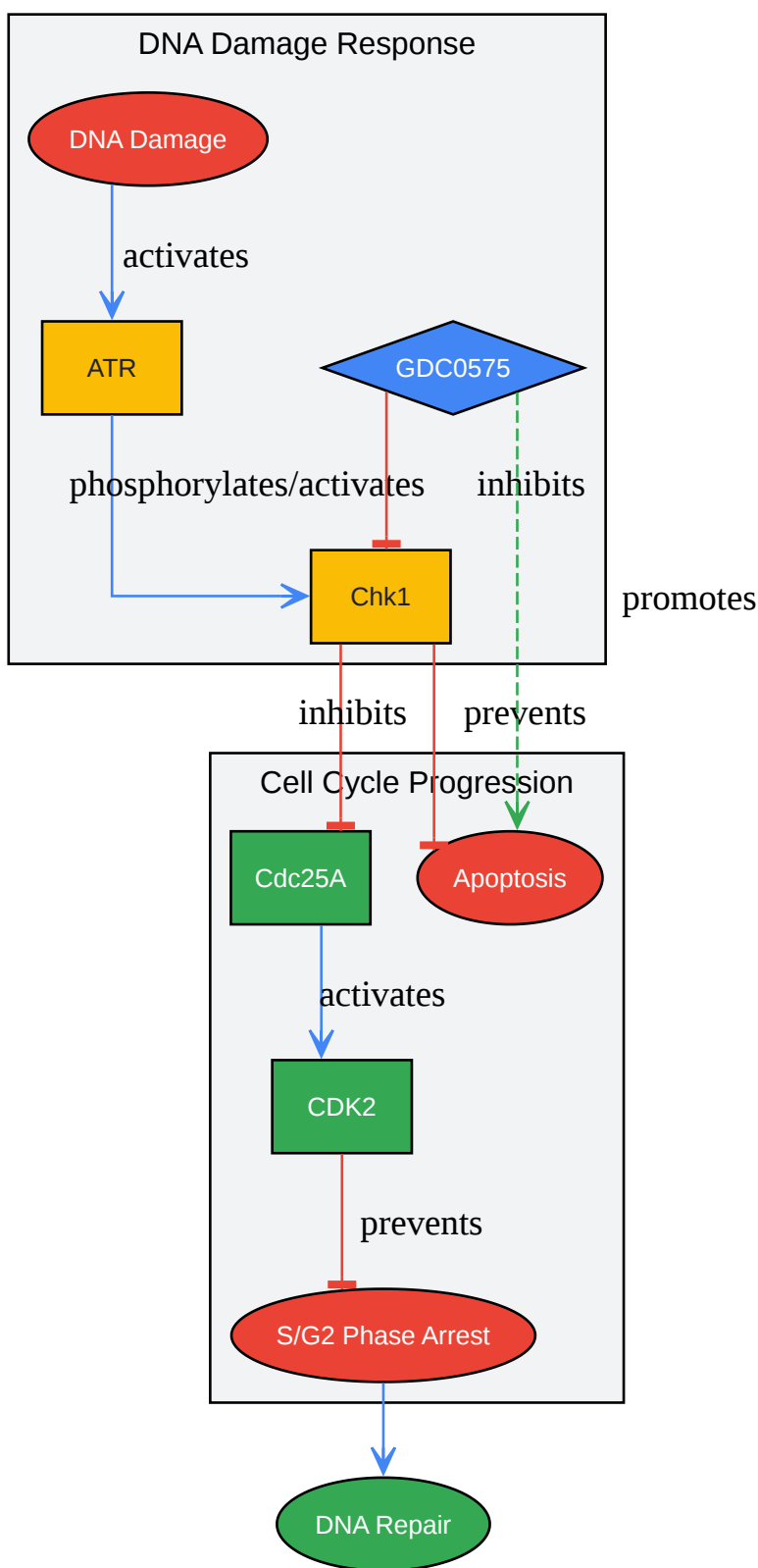
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.
- Vortex the solution until the compound is completely dissolved. If necessary, sonicate the solution for a few minutes.
- Visually inspect the solution to ensure there is no particulate matter.
- Aliquot the stock solution into smaller volumes in sterile, tightly sealed vials.
- Store the aliquots at -80°C.

Protocol 2: Preparation of **GDC0575 Hydrochloride** Working Solution for In Vivo Studies

This is an example protocol and may need to be optimized for your specific experimental needs.

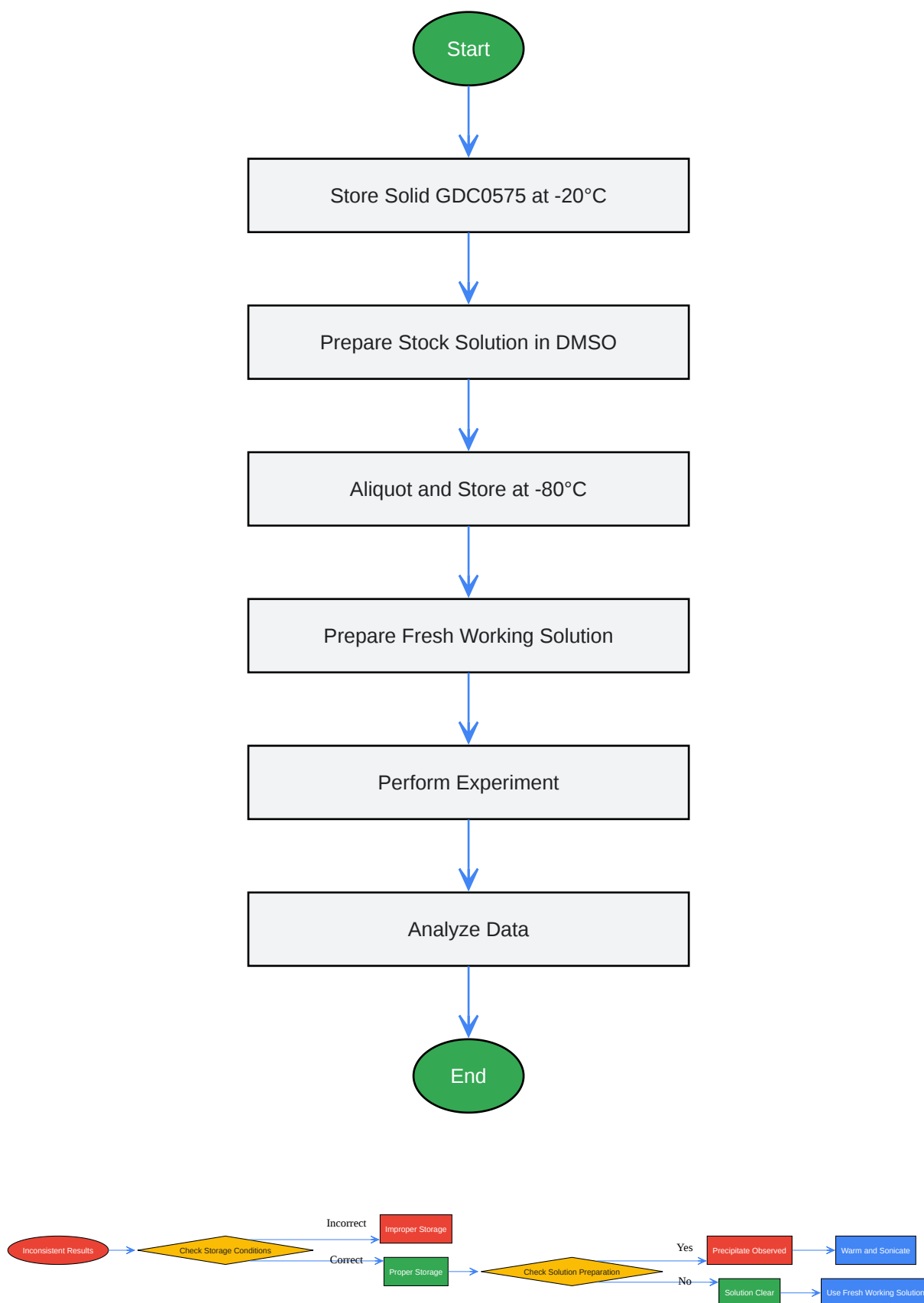
- Thaw a vial of the 10 mM **GDC0575 hydrochloride** stock solution in DMSO.
- To prepare a 1 mg/mL working solution, for example, you can use the following formulation: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[2\]](#)
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add the PEG300 and mix thoroughly.
- Add the Tween-80 and mix until the solution is clear.
- Finally, add the saline to reach the final volume and mix well.
- This working solution should be prepared fresh on the day of use.[\[2\]](#)

Visualizations



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Caption: GDC0575 inhibits Chk1, leading to the abrogation of the S/G2 checkpoint and promoting apoptosis.



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